Introduction: Unveiling the Potential of a Versatile Furanoid Scaffold

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Compound of Interest

Compound Name:	*N-(4-aminophenyl)furan-2-carboxamide*
CAS No.:	*21838-58-4*
Cat. No.:	*B186056*

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In the landscape of modern medicinal chemistry and drug development, the identification of versatile molecular scaffolds is paramount. **N-(4-aminophenyl)furan-2-carboxamide** is one such compound that has garnered interest as a crucial synthetic intermediate. Its structure, featuring a furan-2-carboxamide moiety linked to a p-phenylenediamine core, presents a unique combination of functionalities. The furan ring acts as a stable aromatic system with potential for bioisosteric replacement of more labile groups, such as lactones, while the terminal primary amine on the phenyl ring offers a reactive handle for further chemical elaboration and diversity-oriented synthesis.[1]

This guide provides a comprehensive technical overview of **N-(4-aminophenyl)furan-2-carboxamide**, from its fundamental properties and synthesis to its analytical characterization and potential applications. The methodologies described herein are designed to be self-validating, providing researchers and drug development professionals with the robust information needed to confidently synthesize and utilize this valuable compound.

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PART 1: Core Physicochemical and Structural Characteristics

A thorough understanding of a compound's fundamental properties is the bedrock of its successful application in research and development.

Chemical Identity

N-(4-aminophenyl)furan-2-carboxamide is registered under CAS Number 21838-58-4.[2] Its identity is further defined by the following descriptors:

Property	Value	Source
Molecular Formula	$C_{11}H_{10}N_2O_2$	
Molecular Weight	202.21 g/mol	
IUPAC Name	N-(4-aminophenyl)furan-2-carboxamide	-
MDL Number	MFCD01171822	
SMILES	NC1=CC=C(NC(=O)C2=CC=CO2)C=C1	
InChI Key	HWMFFWCDLWDYGX-UHFFFAOYSA-N	
Appearance	Solid	

Chemical Structure

The structural arrangement of **N-(4-aminophenyl)furan-2-carboxamide** is key to its chemical reactivity and biological potential. The amide linkage provides conformational rigidity, while the furan and phenyl rings offer platforms for various intermolecular interactions.

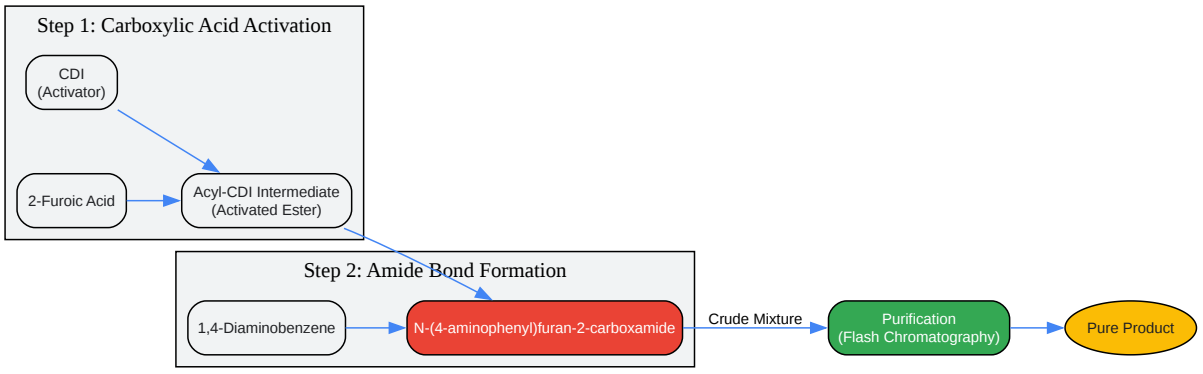
Caption: Chemical structure of **N-(4-aminophenyl)furan-2-carboxamide**.

PART 2: Synthesis and Purification Protocol

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The synthesis of **N-(4-aminophenyl)furan-2-carboxamide** can be reliably achieved through the coupling of an activated carboxylic acid with an aniline derivative. The following protocol is adapted from established literature and provides a robust pathway to the target molecule.[1]

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-(4-aminophenyl)furan-2-carboxamide**.

Step-by-Step Synthesis Methodology

This protocol details the synthesis via activation of 2-furoic acid with 1,1'-carbonyldiimidazole (CDI) followed by nucleophilic acyl substitution by 1,4-diaminobenzene.

Rationale: CDI is an excellent choice for carboxylic acid activation. It reacts to form a highly reactive acyl-imidazole intermediate, with the byproducts (imidazole and CO_2) being innocuous and easily removed. Using a slight excess of the diamine and adding the activated acid dropwise helps to minimize the formation of the undesired bis-acylated product.[1]

Materials:

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- 2-Furoic acid
- 1,1'-Carbonyldiimidazole (CDI)
- 1,4-Diaminobenzene (p-phenylenediamine)
- Anhydrous Tetrahydrofuran (THF)
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography mobile phase)

Protocol:

- Activation of 2-Furoic Acid:
  - In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-furoic acid (1.0 eq) in anhydrous THF.
  - Add CDI (1.1 eq) portion-wise to the solution.
  - Stir the reaction mixture at 45 °C for 1-2 hours. The completion of the activation step can be monitored by the cessation of CO_2 evolution.
- Amide Coupling Reaction:
  - In a separate flask, dissolve 1,4-diaminobenzene (1.8 eq) in anhydrous THF.
  - Add the solution of the activated 2-furoic acid from Step 1 dropwise to the diamine solution over a period of 30-60 minutes. A slow, controlled addition is critical to favor the mono-acylated product.

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- Once the addition is complete, continue stirring the reaction mixture at 45 °C for 18-24 hours.

- Work-up and Extraction:
  - After the reaction is complete, remove the THF solvent under reduced pressure using a rotary evaporator.
  - Redissolve the resulting residue in ethyl acetate (EtOAc).
  - Transfer the solution to a separatory funnel and wash it with a saturated aqueous solution of $NaHCO_3$ to remove any unreacted furoic acid.
  - Wash with brine, then dry the organic layer over anhydrous Na_2SO_4.

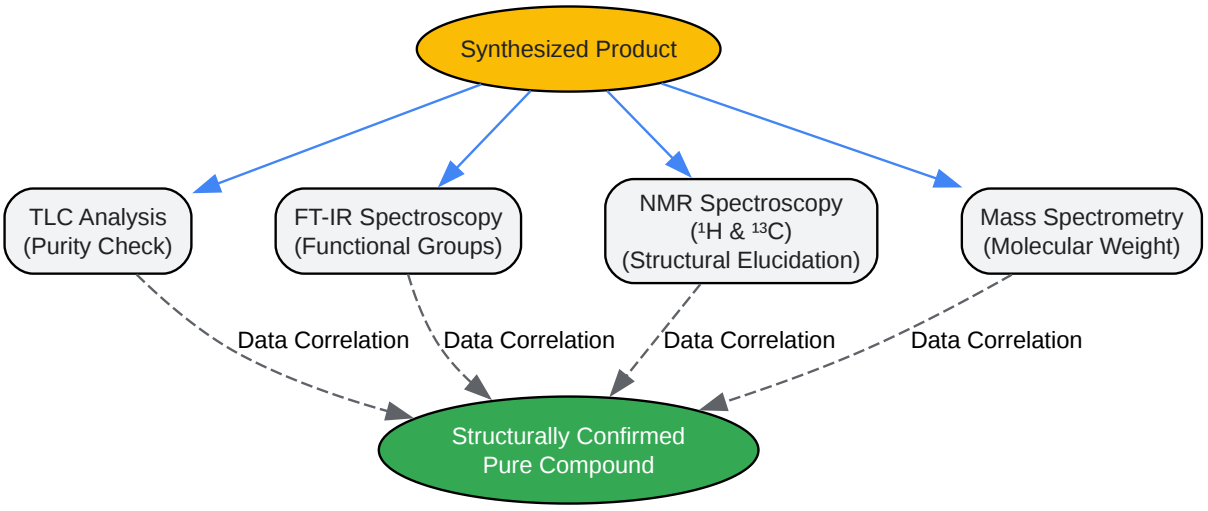
- Purification:
  - Filter off the drying agent and concentrate the organic phase in vacuo.
  - Purify the crude product by flash column chromatography on silica gel.
  - Elute the column with a hexane-EtOAc solvent system (e.g., starting with a 7:3 ratio) to isolate the pure **N-(4-aminophenyl)furan-2-carboxamide**.[1]

PART 3: Analytical Characterization Workflow

Confirming the identity, structure, and purity of the synthesized compound is a non-negotiable step in any chemical workflow. A multi-technique approach ensures the highest level of confidence in the final product.

Analytical Workflow Diagram

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Caption: Standard analytical workflow for compound characterization.

Standard Operating Procedures (SOPs)

1. Infrared (IR) Spectroscopy

- Objective: To identify key functional groups.
- Methodology: Acquire a spectrum of the solid sample using an FT-IR spectrometer with an Attenuated Total Reflection (ATR) accessory.
- Expected Data: The spectrum should exhibit characteristic absorption bands confirming the presence of essential functional groups.

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Functional Group	Bond	Expected Wavenumber (cm^{-1})
Amine	N-H Stretch	~3400-3200 (two bands for -NH_2)
Amide	N-H Stretch	~3300
Amide	C=O Stretch (Amide I)	~1680-1640
Aromatic Rings	C=C Stretch	~1600-1450
Furan Ring	C-O-C Stretch	~1250-1020

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the precise chemical structure and connectivity of atoms.
- Methodology: Dissolve the sample in a deuterated solvent (e.g., DMSO-d_6). Acquire ^{1}H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 300 MHz or higher).
- Expected ^{1}H NMR Data: Protons on the furan ring will appear in the aromatic region, as will the protons on the phenyl ring. The amine and amide protons will appear as distinct, exchangeable signals.
- Expected ^{13}C NMR Data: The spectrum will show 11 distinct carbon signals (unless there is accidental equivalence), with the amide carbonyl carbon appearing significantly downfield (~156-160 ppm).

3. Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and elemental composition.
- Methodology: Analyze the sample using a mass spectrometer with an appropriate ionization technique, such as Direct Analysis in Real Time (DART) or Electrospray Ionization (ESI). For exact mass, High-Resolution Mass Spectrometry (HRMS) is required.
- Expected Data: The mass spectrum should show a prominent ion corresponding to the protonated molecule $[M+H]^+$ at m/z 203.21. HRMS analysis should confirm the molecular

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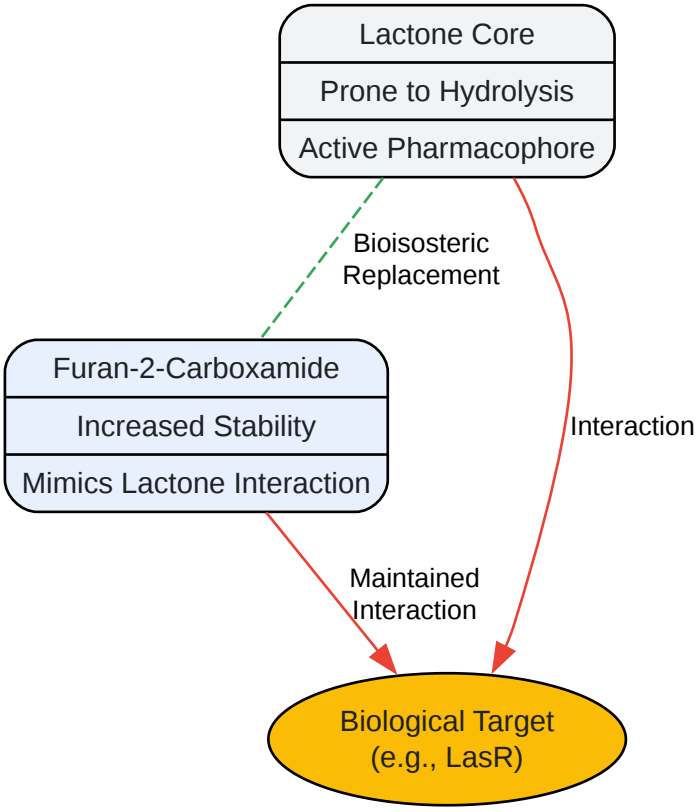
formula $C_{11}H_{10}N_2O_2$.[1]

PART 4: Biological Significance and Applications

The furan-2-carboxamide scaffold is not merely a synthetic curiosity; it is a privileged structure in medicinal chemistry.[3] Derivatives have demonstrated a wide range of biological activities, including antibacterial, antifungal, and antihyperlipidemic properties.[3][4]

Bioisosteric Replacement and Antibiofilm Potential

A key application for **N-(4-aminophenyl)furan-2-carboxamide** is as a building block for potential antibiofilm agents. In this context, the furan-2-carboxamide group can act as a bioisosteric replacement for a lactone ring found in other quorum sensing inhibitors.[1] This strategy aims to improve metabolic stability and pharmacokinetic properties while retaining the necessary interactions with the biological target.



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Caption: Bioisosteric replacement of a lactone with a furan-2-carboxamide.

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The terminal amine of **N-(4-aminophenyl)furan-2-carboxamide** provides a convenient point for diversification, allowing for the creation of libraries of related compounds for structure-activity relationship (SAR) studies.[1]

PART 5: Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols must be strictly followed.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling the compound.
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[5][6] Avoid contact with skin, eyes, and clothing.[7] Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry place. The compound is classified as a combustible solid. For long-term stability, storage in a refrigerator under an inert gas is recommended.[5]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

References

- Diversity-Oriented Synthesis and Antibiofilm Evaluation of Furan-2-Carboxamides. [Link]
- N-(4-Aminophenyl)-1-benzofuran-2-carboxamide - 杭州海瑞化工有限公司. [Link]
- SAFETY DATA SHEET - Fisher Scientific. [Link]
- Synthesis of furan-2-carboxamide derivatives from 4-aminobenzophenones; (i) sodium hydride; (ii) DMF, 100 °C. - ResearchGate. [Link]
- N-(4-aminophenyl)tetrahydrofuran-2-carboxamide | C11H14N2O2 - PubChem. [Link]
- Synthesis methods for the preparation of 2-furoic acid derivatives - Google P
- Synthesis of Functionalized N-(4-Bromophenyl)furan-2-carboxamides via Suzuki-Miyaura Cross-Coupling: Anti-Bacterial Activities against Clinically Isolated Drug Resistant A.

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baumannii, K. pneumoniae, E. cloacae and MRSA and Its Validation via a Computational Approach - MDPI. [Link]

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Sources

- 1. Diversity-Oriented Synthesis and Antibiofilm Evaluation of Furan-2-Carboxamides - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. enamine.enamine.net [enamine.enamine.net]
- 7. fishersci.com [fishersci.com]
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